

Application Notes and Protocols for Measuring AAK1 Occupancy with [3H]BMT-046091

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Compound of Interest

Compound Name: BMT-046091

Cat. No.: B15496919

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Introduction

Adaptor-associated kinase 1 (AAK1) is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for intracellular trafficking and signal transduction.^[1] AAK1 is implicated in various signaling pathways, including the Notch and WNT pathways, and has emerged as a promising therapeutic target for several diseases. [3H]BMT-046091 is a potent and selective radioligand for AAK1, enabling the quantification of AAK1 distribution and target occupancy in tissues and cells.^[1] These application notes provide detailed protocols for utilizing [3H]BMT-046091 in radioligand binding assays to measure AAK1 occupancy.

Quantitative Data Summary

The following tables summarize the key quantitative data for [3H]BMT-046091 binding to AAK1. This data is essential for designing and interpreting occupancy studies.

Table 1: Binding Affinity and Potency of [3H]BMT-046091 for AAK1

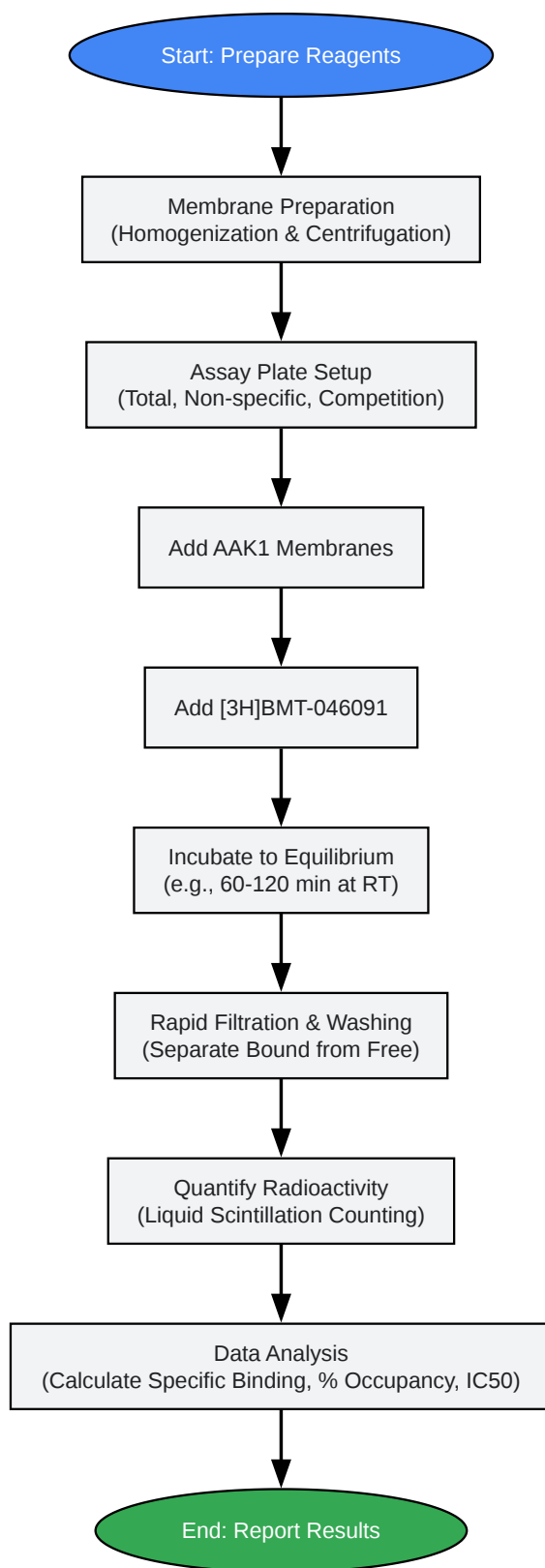
Parameter	Value	Species	Tissue/System	Reference
IC50	2.8 nM	Not Specified	In vitro peptide phosphorylation assay	[1][2]
Kd	Not Reported	---	---	---
Bmax	Not Reported	---	---	---

Table 2: Selectivity of **BMT-046091**

Target Class	Activity	Concentration	Reference
Various receptors, transporters, and enzymes	Inactive	> 5 μ M	[1]

Signaling Pathway

AAK1 is a key regulator of clathrin-mediated endocytosis (CME). It phosphorylates the μ 2 subunit of the adaptor protein 2 (AP2) complex, which is a critical step in the formation of clathrin-coated pits and the subsequent internalization of cargo proteins. This process is integral to the regulation of various signaling pathways.



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References

- 1. [3H]BMT-046091 a potent and selective radioligand to determine AAK1 distribution and target engagement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring AAK1 Occupancy with [3H]BMT-046091]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15496919/docs#application-notes-and-protocols-for-measuring-aak1-occupancy-with-3h-bmt-046091>

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